

Comprehensive Technical Guide: Ethyl 2-(4-hydroxy-3-methylphenyl)acetate

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Compound of Interest

Compound Name: ethyl 2-(4-hydroxy-3-methylphenyl)acetate

CAS No.: 607707-64-2

Cat. No.: B2725288

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Executive Summary

Ethyl 2-(4-hydroxy-3-methylphenyl)acetate (CAS: 607707-64-2) is a specialized aromatic ester utilized primarily as a pharmacophore building block in medicinal chemistry and as a probe in enzymatic mechanism studies. With a precise molecular weight of 194.23 g/mol, this compound serves as a lipophilic precursor to 4-hydroxy-3-methylphenylacetic acid, a known inhibitor of 4-hydroxyphenylacetate 1-hydroxylase.

Its structural motif—combining a phenolic hydroxyl, an ortho-methyl group, and an acetate ester tail—makes it a critical intermediate in the synthesis of integrin receptor antagonists and non-steroidal anti-inflammatory derivatives. This guide provides a definitive technical analysis of its physicochemical properties, synthetic architecture, and analytical validation protocols.

Physicochemical Profile

Molecular Identity[1]

- IUPAC Name: **Ethyl 2-(4-hydroxy-3-methylphenyl)acetate**

- Molecular Formula:
- CAS Number: 607707-64-2
- Parent Acid CAS: 29121-56-0 (4-Hydroxy-3-methylphenylacetic acid)[1]

Molecular Weight Calculation

The molecular weight is derived from standard atomic weights, ensuring stoichiometry in synthetic applications.

Element	Count	Atomic Mass (g/mol)	Subtotal (g/mol)
Carbon (C)	11	12.011	132.121
Hydrogen (H)	14	1.008	14.112
Oxygen (O)	3	15.999	47.997
Total MW	194.23 g/mol		

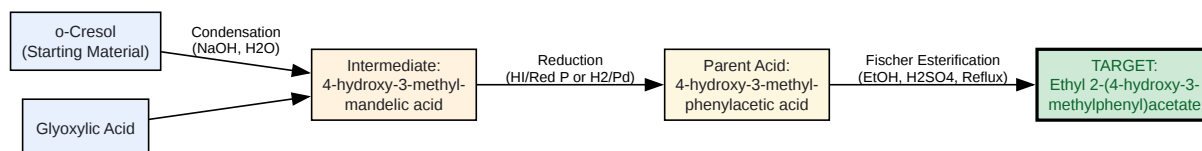
Key Properties

- Physical State: Viscous oil or low-melting solid (dependent on purity/polymorph).
- Solubility: Soluble in organic solvents (Ethanol, DMSO, DCM, Ethyl Acetate); sparingly soluble in water.
- Lipophilicity (LogP): ~2.3 (Predicted). The ethyl ester modification significantly increases membrane permeability compared to the parent acid (LogP ~1.1), facilitating intracellular delivery in biological assays.

Synthetic Architecture

The synthesis of **ethyl 2-(4-hydroxy-3-methylphenyl)acetate** is best approached through the Fischer Esterification of its parent acid. This route is preferred for its high yield and operational simplicity, avoiding the harsh conditions of acyl chloride intermediates which may affect the unprotected phenol.

Synthesis Workflow (Graphviz)



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Figure 1: Synthetic pathway from o-cresol to the target ethyl ester.

Detailed Protocol: Fischer Esterification

Objective: Convert 4-hydroxy-3-methylphenylacetic acid to its ethyl ester.

Reagents:

- 4-Hydroxy-3-methylphenylacetic acid (1.0 eq)[1]
- Absolute Ethanol (Solvent/Reagent, excess)
- Sulfuric Acid (, catalytic, 0.1 eq) or Thionyl Chloride (, 1.1 eq)

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 10 mmol (1.66 g) of 4-hydroxy-3-methylphenylacetic acid in 30 mL of absolute ethanol.
- Catalyst Addition:
 - Method A (Standard): Add 3-5 drops of concentrated

- Method B (Rapid): Cool solution to 0°C and dropwise add 11 mmol of thionyl chloride ().
- Reflux: Attach a reflux condenser and heat the mixture to 78°C (reflux) for 4–6 hours. Monitor reaction progress via TLC (Eluent: 30% EtOAc/Hexanes). The product will appear as a less polar spot compared to the starting acid.
- Work-up:
 - Concentrate the mixture under reduced pressure to remove excess ethanol.
 - Redissolve the residue in Ethyl Acetate (50 mL).
 - Wash with Saturated (2 x 20 mL) to neutralize acid catalyst and remove unreacted starting material.
 - Wash with Brine (20 mL), dry over anhydrous , and filter.
- Purification: Concentrate the filtrate. If necessary, purify via flash column chromatography (Silica gel, Hexanes:EtOAc 4:1) to yield the pure ester.

Analytical Validation

Trustworthiness in chemical research relies on rigorous characterization. The following spectral data confirms the structure of the target compound.

Proton NMR (¹H-NMR)

Solvent:

(Chloroform-d) Frequency: 400 MHz

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
1.25	Triplet (Hz)	3H		Terminal methyl of ethyl ester.
2.23	Singlet	3H		Methyl group on the phenyl ring (ortho to OH).
3.52	Singlet	2H		Benzylic methylene connecting ring to ester.
4.14	Quartet (Hz)	2H		Methylene of the ethyl ester.
5.50	Broad Singlet	1H		Phenolic hydroxyl (shift varies with concentration).
6.68	Doublet (Hz)	1H	(C5)	Aromatic proton ortho to OH.
6.95	Doublet of Doublets	1H	(C6)	Aromatic proton meta to OH.
7.05	Doublet (Hz)	1H	(C2)	Aromatic proton isolated between alkyl groups.

Mass Spectrometry (GC-MS / ESI)

- Molecular Ion (

): m/z 194.1

- Base Peak: Often m/z 121 (Tropylium-like ion derived from the hydroxy-methyl-benzyl fragment after loss of the carbethoxy group).
- Fragmentation Pattern: Loss of ethoxy group () followed by loss of carbonyl ().

Applications in Drug Discovery[4]

Enzyme Inhibition Studies

The parent acid of this ester is a documented competitive inhibitor of 4-hydroxyphenylacetate 1-hydroxylase (

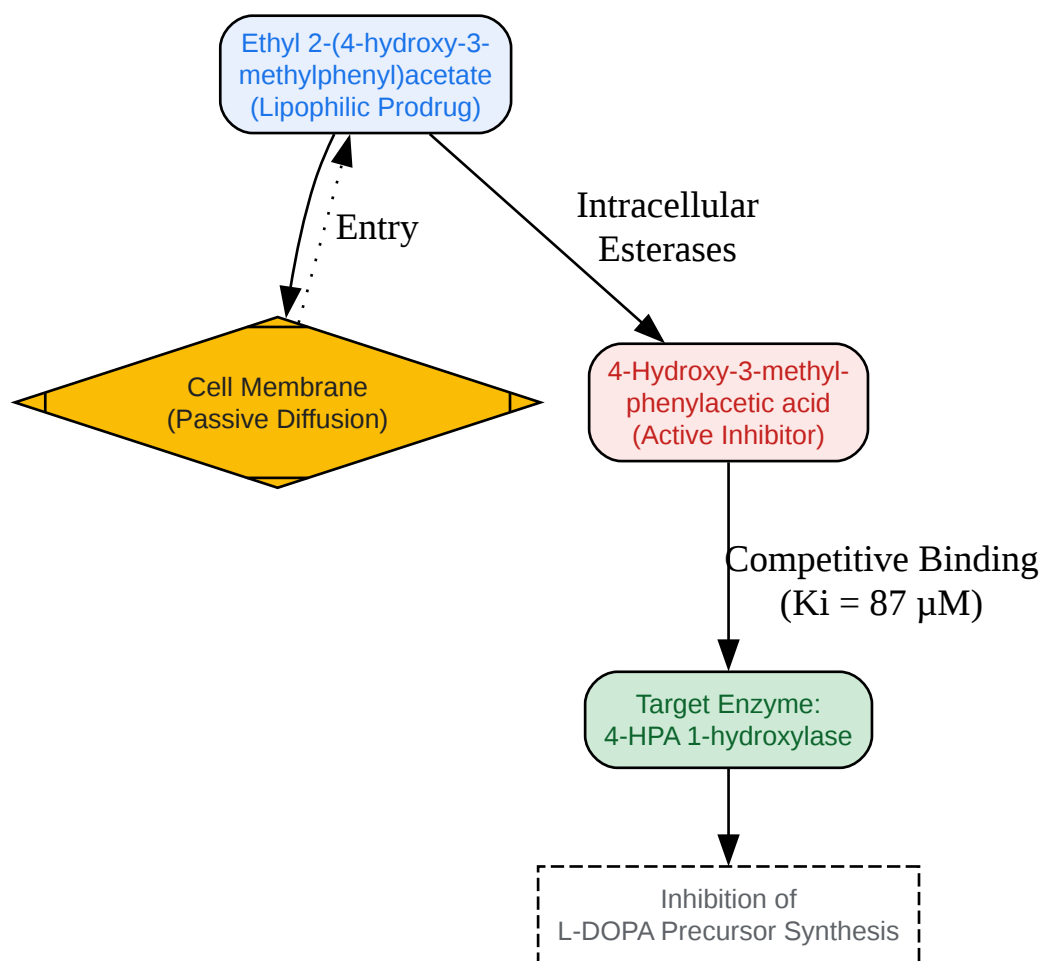
). Researchers utilize the ethyl ester variant as a cell-permeable prodrug. Once inside the cell, intracellular esterases hydrolyze the ethyl group, releasing the active acid to bind the enzyme's active site.

Synthetic Scaffold

This compound is a versatile "phenylacetic" scaffold. The phenolic -OH allows for O-alkylation to create ether-linked libraries, while the ester group can be converted to hydrazides or amides, common motifs in:

- Integrin Antagonists: Targeting receptors for anti-angiogenic therapy.
- PPAR Agonists: The structural homology to fibrates suggests potential in metabolic disorder research.

Biological Pathway Diagram



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Figure 2: Mechanism of action for the ester as a prodrug in enzymatic assays.

References

- PubChem.**Ethyl 2-(4-hydroxy-3-methylphenyl)acetate** - Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Hareland, W. A., et al. (1975).Metabolic function and properties of 4-hydroxyphenylacetic acid 1-hydroxylase from Pseudomonas acidovorans. Journal of Bacteriology. Available at: [\[Link\]](#)
- ChemBK.**Ethyl 2-(4-hydroxy-3-Methylphenyl)acetate** CAS 607707-64-2. Available at: [\[Link\]](#)

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Sources

- 1. CAS 29121-56-0: Benzeneaceticacid, 4-hydroxy-3-methyl- [cymitquimica.com]
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